

# preparing SRT3190 stock solutions for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **SRT3190**  
Cat. No.: **B610999**

[Get Quote](#)

## Application Notes and Protocols for SRT3190

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **SRT3190**, a selective Sirtuin 1 (SIRT1) activator and C-X-C motif chemokine receptor 2 (CXCR2) ligand, for use in research applications. Adherence to these guidelines will ensure the consistency and reliability of experimental results.

## Compound Information

**SRT3190** is a small molecule with dual activities, making it a valuable tool for investigating cellular metabolism, inflammation, and aging. Its primary mechanism of action is the activation of SIRT1, an NAD<sup>+</sup>-dependent deacetylase that plays a crucial role in various cellular processes. Additionally, **SRT3190** acts as a ligand for CXCR2, a G-protein coupled receptor involved in inflammatory responses and neutrophil chemotaxis.

## Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **SRT3190** are summarized in the table below.

Property	Value	Reference
Molecular Weight	475.54 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[2]</a>
Solubility in DMSO	≥47.6 mg/mL	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility in Ethanol	≥99.4 mg/mL (with sonication)	<a href="#">[1]</a> <a href="#">[2]</a>
Insolubility	Water	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	-20°C	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols: Stock Solution Preparation

Accurate preparation of stock solutions is critical for obtaining reproducible experimental data. Below are detailed protocols for dissolving **SRT3190** in dimethyl sulfoxide (DMSO) and ethanol.

### Protocol for Preparing a 10 mM SRT3190 Stock Solution in DMSO

Materials:

- **SRT3190** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Calculate the required mass of **SRT3190**:
  - To prepare a 10 mM stock solution, use the following formula:

- Mass (mg) = Desired Volume (mL) x 10 mmol/L x 475.54 g/mol x (1 mg / 1000 µg) x (1 g / 1000 mg)
- For 1 mL of a 10 mM solution, you will need 4.7554 mg of **SRT3190**.
- Weigh the **SRT3190** powder:
  - Carefully weigh the calculated amount of **SRT3190** powder in a sterile microcentrifuge tube.
- Add DMSO:
  - Add the desired volume of anhydrous/sterile DMSO to the tube containing the **SRT3190** powder. For a 10 mM solution, if you weighed 4.7554 mg, add 1 mL of DMSO.
- Dissolve the compound:
  - Vortex the solution thoroughly until the **SRT3190** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C.[1][2] It is recommended to use the solution soon after preparation as long-term storage of the solution is not advised.[2]

## Protocol for Preparing a 10 mM **SRT3190** Stock Solution in Ethanol

Materials:

- **SRT3190** powder
- 200 proof (100%) ethanol
- Sterile microcentrifuge tubes or vials

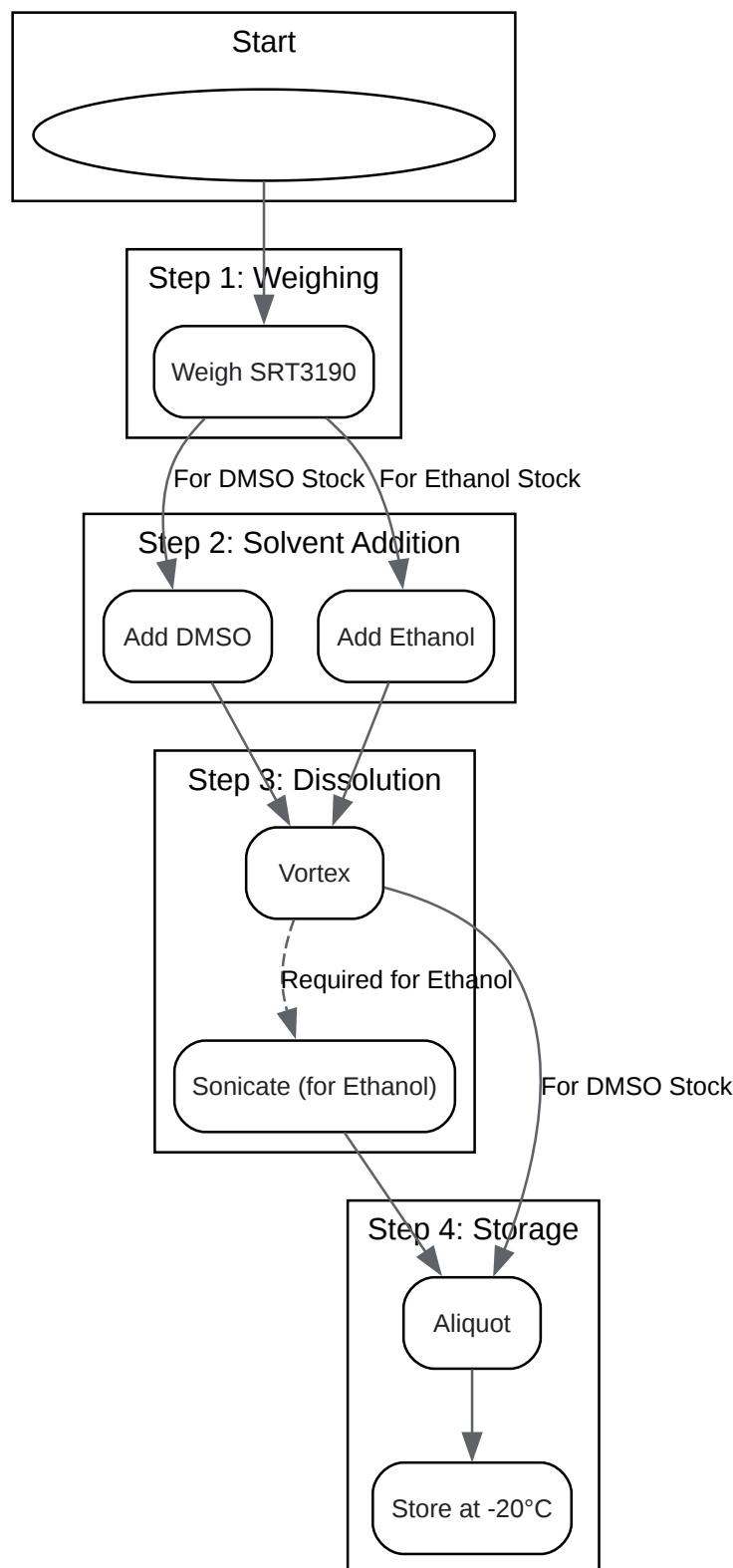
- Calibrated micropipettes
- Vortex mixer
- Sonicator (water bath or probe)

Procedure:

- Calculate the required mass of **SRT3190**:
  - Use the same formula as in the DMSO protocol. For 1 mL of a 10 mM solution, you will need 4.7554 mg of **SRT3190**.
- Weigh the **SRT3190** powder:
  - Accurately weigh the calculated mass of **SRT3190** into a sterile microcentrifuge tube.
- Add Ethanol:
  - Add the appropriate volume of 100% ethanol to the tube.
- Dissolve the compound with sonication:
  - Vortex the solution.
  - Place the tube in a sonicator water bath and sonicate until the compound is fully dissolved.  
[1][2] The use of sonication is crucial for achieving complete dissolution in ethanol.
- Storage:
  - Aliquot the stock solution into single-use volumes.
  - Store the aliquots at -20°C.

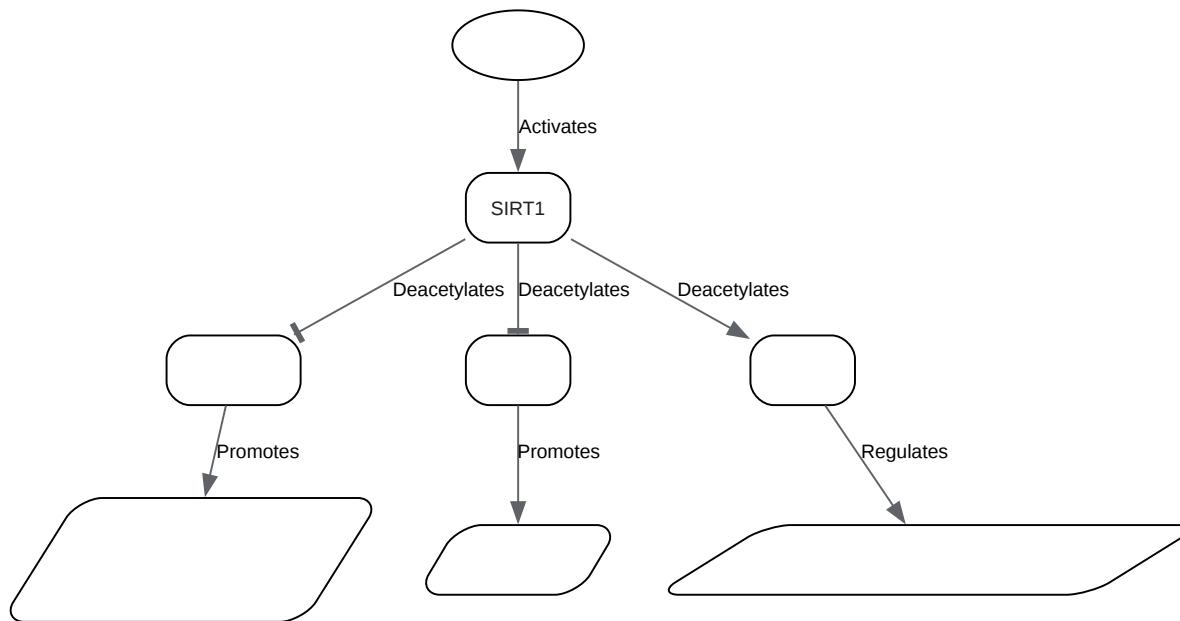
## Visualizations

### Experimental Workflow: SRT3190 Stock Solution Preparation

[Click to download full resolution via product page](#)

Caption: Workflow for preparing **SRT3190** stock solutions.

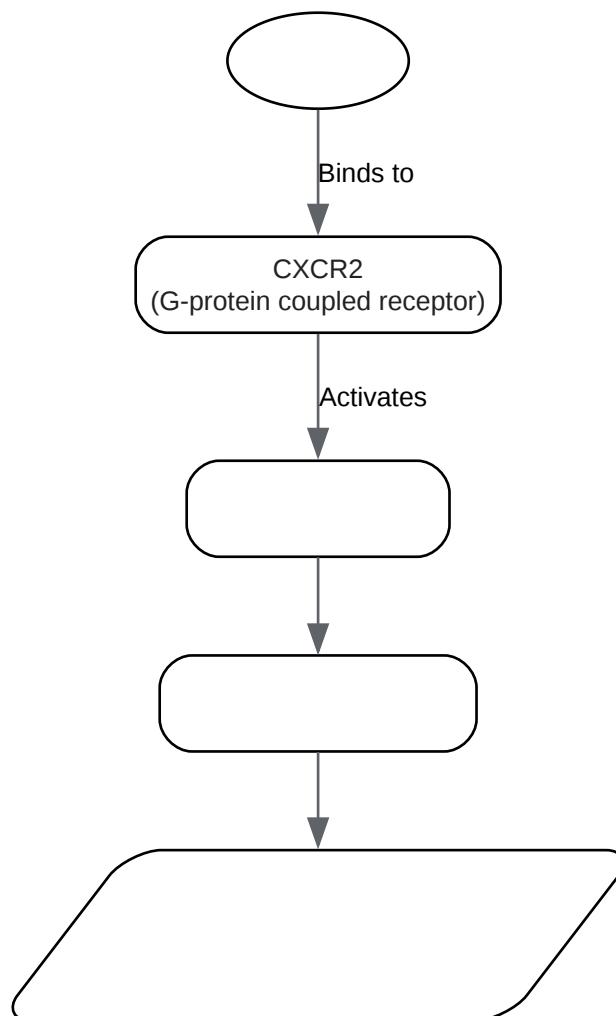
## Signaling Pathway: SRT3190-Mediated SIRT1 Activation



[Click to download full resolution via product page](#)

Caption: **SRT3190** activates SIRT1, leading to deacetylation of downstream targets.

## Signaling Pathway: SRT3190 and the CXCR2 Signaling Axis



[Click to download full resolution via product page](#)

Caption: **SRT3190** acts as a ligand for the CXCR2 receptor.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [preparing SRT3190 stock solutions for research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610999#preparing-srt3190-stock-solutions-for-research\]](https://www.benchchem.com/product/b610999#preparing-srt3190-stock-solutions-for-research)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)